

Essential Safety and Operational Guide for Handling N-Boc-2-chloroethylamine

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Compound of Interest

Compound Name: **N-Boc-2-chloroethylamine**

Cat. No.: **B130500**

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **N-Boc-2-chloroethylamine** (CAS 71999-74-1). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

N-Boc-2-chloroethylamine is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin, and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) Adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Boc-2-chloroethylamine** is provided below.

Property	Value
CAS Number	71999-74-1
Molecular Formula	C ₇ H ₁₄ CINO ₂
Molecular Weight	179.64 g/mol [1]
Appearance	Liquid or Off-white solid
Boiling Point	75 °C at 8 mmHg
Density	1.07 g/cm ³

Personal Protective Equipment (PPE)

The following PPE is required at all times when handling **N-Boc-2-chloroethylamine**.

Protection Type	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves (ASTM D6978) or a combination of nitrile inner gloves and butyl rubber outer gloves.	Provides robust protection against a substance that is harmful in contact with skin and can cause severe burns. Given the lack of specific glove-resistance data, a conservative approach is necessary.
Eye and Face Protection	Chemical splash goggles and a full-face shield.	Protects against splashes and vapors that can cause severe eye damage. [2]
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing, and a chemically impervious apron.	Prevents skin contact and protects from splashes. [2]
Respiratory Protection	A NIOSH-approved respirator is required. Work must be conducted in a certified chemical fume hood.	Protects against inhalation of harmful vapors. [2]

Safe Handling and Operational Plan

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and have been recently tested.[\[2\]](#)
- Assemble all necessary equipment and reagents within the fume hood to minimize movement of hazardous materials.
- Don all required PPE as specified in the table above before handling the chemical.

2. Handling:

- Conduct all manipulations of **N-Boc-2-chloroethylamine** within the fume hood.
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use compatible labware (e.g., glass) and ensure it is free of contaminants.
- In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[2\]](#)
- In case of eye contact, immediately flush the eyes with water for at least 15 minutes, holding the eyelids open, and seek immediate medical attention.

3. Spill Management:

- In the event of a small spill within the fume hood, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand).
- Collect the contaminated absorbent material into a designated, sealed hazardous waste container.
- Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- For larger spills, evacuate the immediate area and follow your institution's emergency procedures.

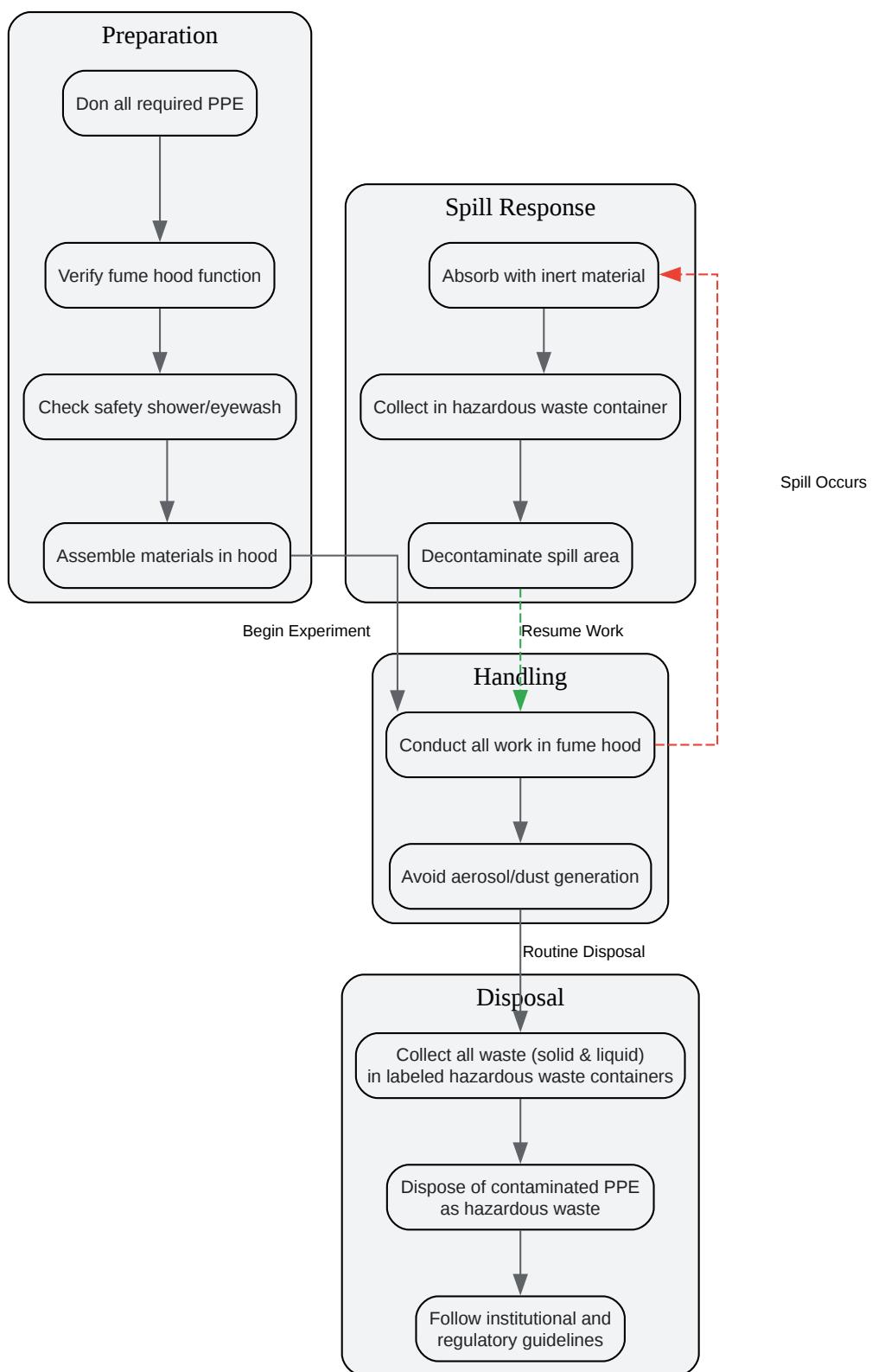
Disposal Plan

All waste containing **N-Boc-2-chloroethylamine**, including contaminated labware, absorbent materials, and PPE, must be treated as hazardous waste.

- Solid Waste: Place contaminated gloves, absorbent materials, and other solid waste into a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **N-Boc-2-chloroethylamine** in a designated, sealed, and properly labeled hazardous waste container. Do not pour down the drain.[\[1\]](#)

- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **N**-Boc-2-chloroethylamine.

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References

- 1. ehs.wisc.edu [ehs.wisc.edu]
- 2. biotech.gsu.edu [biotech.gsu.edu]
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